

Personal protective equipment for handling Z-Lys-OMe hydrochloride

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Compound of Interest

Compound Name: Z-Lys-OMe hydrochloride

Cat. No.: B554314

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Essential Safety and Handling Guide for Z-Lys-OMe Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents like **Z-Lys-OMe hydrochloride** is paramount. This guide provides immediate, essential safety protocols and logistical information for the operational use and disposal of this compound, reinforcing a culture of safety and precision in the laboratory.

Chemical and Physical Properties

Z-Lys-OMe hydrochloride, also known as Nε-Z-L-lysine methyl ester hydrochloride, is a synthetic intermediate utilized in the synthesis of peptide enzyme substrates and lysine cationic surfactants.[1] While some safety data sheets (SDS) indicate no known significant hazards, it is crucial to handle this compound with the appropriate precautions to mitigate any potential risks. [2] May be harmful if inhaled, swallowed, or absorbed through the skin, and may cause irritation to the respiratory tract, skin, and eyes.[2]

Property	Value
Synonyms	Nε-Z-L-lysine methyl ester hydrochloride salt
CAS Number	27894-50-4[1][2][3][4]
Molecular Formula	C15H23ClN2O4[2]
Molecular Weight	330.81 g/mol [3][4]
Form	Solid, powder[4][5]
Storage	Keep container tightly closed. Do not store above 5°C (41°F).[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the consistent use of appropriate PPE. The following equipment is mandatory when handling **Z-Lys-OMe hydrochloride** to protect against potential exposure.

- **Eye Protection:** Chemical splash goggles that meet ANSI Z.87.1 standards are required to protect from dust particles and potential splashes.[6]
- **Hand Protection:** Chemical-resistant gloves, such as disposable nitrile gloves, should be worn.[6] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- **Respiratory Protection:** A dust respirator or a NIOSH-approved N95 respirator should be used to prevent inhalation of the powder, especially when weighing or transferring the material.[2][4] In situations with inadequate ventilation, a self-contained breathing apparatus may be necessary.[2]
- **Body Protection:** A full lab coat or suit should be worn to protect the skin.[2][6] Ensure it is buttoned and fits properly.
- **Footwear:** Closed-toe shoes are required in the laboratory at all times.[6]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized operational plan minimizes the risk of exposure and ensures the integrity of the experiment.

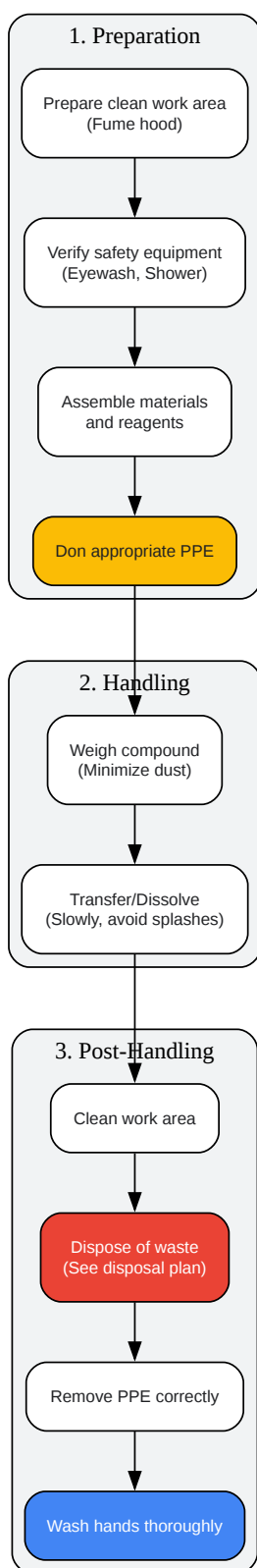
- Preparation:
 - Ensure the work area, preferably a chemical fume hood or a space with local exhaust ventilation, is clean and uncluttered.[\[2\]](#)
 - Confirm that an eyewash station and safety shower are accessible and operational.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the required personal protective equipment as outlined above.
- Handling:
 - Carefully weigh the desired amount of **Z-Lys-OMe hydrochloride** on a tared weigh boat or paper. Avoid creating dust.
 - If transferring the powder, use a spatula or other appropriate tool to minimize agitation.
 - When dissolving the compound, add the solid to the solvent slowly to prevent splashing. **Z-Lys-OMe hydrochloride** is soluble in DMF, DMSO, Ethanol, and PBS (pH 7.2).[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Post-Handling:
 - Clean the work area thoroughly after use.
 - Properly dispose of any contaminated materials as described in the disposal plan below.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

Disposal Plan

Proper disposal of **Z-Lys-OMe hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - All solid waste contaminated with **Z-Lys-OMe hydrochloride**, including weigh boats, gloves, and paper towels, should be placed in a designated, labeled hazardous waste container.
 - Unused or excess **Z-Lys-OMe hydrochloride** should be collected in a separate, clearly labeled container for chemical waste. Do not return excess material to the original container.
 - Solutions containing **Z-Lys-OMe hydrochloride** should be collected in a designated, labeled container for liquid hazardous waste.
- Disposal Procedure:
 - All waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[2\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.
 - Do not dispose of **Z-Lys-OMe hydrochloride** down the drain or in the regular trash.

Experimental Workflow and Safety Protocol



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Caption: Workflow for Safe Handling of **Z-Lys-OMe Hydrochloride**.

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